

Application Note: Preparation of 3',5,5'-Trichlorosalicylanilide Stock Solution

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Compound of Interest

Compound Name: 3',5,5'-Trichlorosalicylanilide

Cat. No.: B15561490

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **3',5,5'-Trichlorosalicylanilide** (TCSA), a compound noted for its activity as an inhibitor of fungal morphogenesis.[1] Accurate and consistent preparation of stock solutions is critical for ensuring the reproducibility of experimental results. This protocol is intended for researchers, scientists, and professionals in the field of drug development.

Introduction

3',5,5'-Trichlorosalicylanilide, also known as 5-Chloro-N-(3,5-dichlorophenyl)-2-hydroxybenzamide, is a chemical compound with the molecular formula $C_{13}H_8Cl_3NO_2$. [2] It has been identified as a potential anticancer agent through its activity as a transmembrane serine protease (TMPRSS4) inhibitor and also acts as an inhibitor of fungal morphogenesis, capable of preventing biofilm formation.[2] Given its poor solubility in aqueous solutions, a stock solution in an appropriate organic solvent is necessary for its use in biological assays. Dimethyl sulfoxide (DMSO) is a common solvent for this purpose.[2] This protocol outlines the steps for preparing a concentrated stock solution of TCSA in DMSO.

Properties & Specifications

All quantitative data for **3',5,5'-Trichlorosalicylanilide** are summarized in the table below for easy reference.

Property	Value	Source
IUPAC Name	5-chloro-N-(3,5-dichlorophenyl)-2-hydroxybenzamide	[2]
CAS Number	106480-60-8	[2] [3]
Molecular Formula	C ₁₃ H ₈ Cl ₃ NO ₂	[2] [3]
Molecular Weight	316.57 g/mol	[2] [3]
Appearance	Off-White to Pale Green Solid	[2]
Solubility	DMSO (Slightly), Methanol (Slightly, with heating/sonication)	[2]
Recommended Storage	4°C, under an inert atmosphere	[2]

Required Materials and Equipment

- **3',5,5'-Trichlorosalicylanilide** (TCSA) powder
- Anhydrous/molecular sieve-treated Dimethyl Sulfoxide (DMSO)
- Analytical balance (sensitive to 0.1 mg)
- Weighing paper or boat
- Spatula
- Appropriate size volumetric flask (e.g., 5 mL, 10 mL)
- Serological pipettes or micropipettes with sterile tips

- Vortex mixer and/or sonicator
- Sterile microcentrifuge tubes or cryovials for aliquoting
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves (e.g., nitrile)

Safety Precautions

- **3',5,5'-Trichlorosalicylanilide** is classified as a dangerous good for transport and may be harmful if swallowed.[3][4]
- Always handle the compound and its solutions inside a chemical fume hood.
- Wear appropriate PPE, including safety glasses, a lab coat, and gloves, to avoid skin and eye contact.[5]
- DMSO is an excellent solvent that can facilitate the absorption of other chemicals through the skin.[6] Exercise extreme caution when handling DMSO solutions.
- Consult the Safety Data Sheet (SDS) for **3',5,5'-Trichlorosalicylanilide** and DMSO before beginning work.[5]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of TCSA in DMSO. The concentration can be adjusted as needed by modifying the mass of TCSA and the volume of DMSO accordingly.

5.1. Calculation

- Determine the required mass of TCSA:
 - Molecular Weight (MW) of TCSA = 316.57 g/mol
 - Desired Concentration (C) = 10 mM = 0.010 mol/L

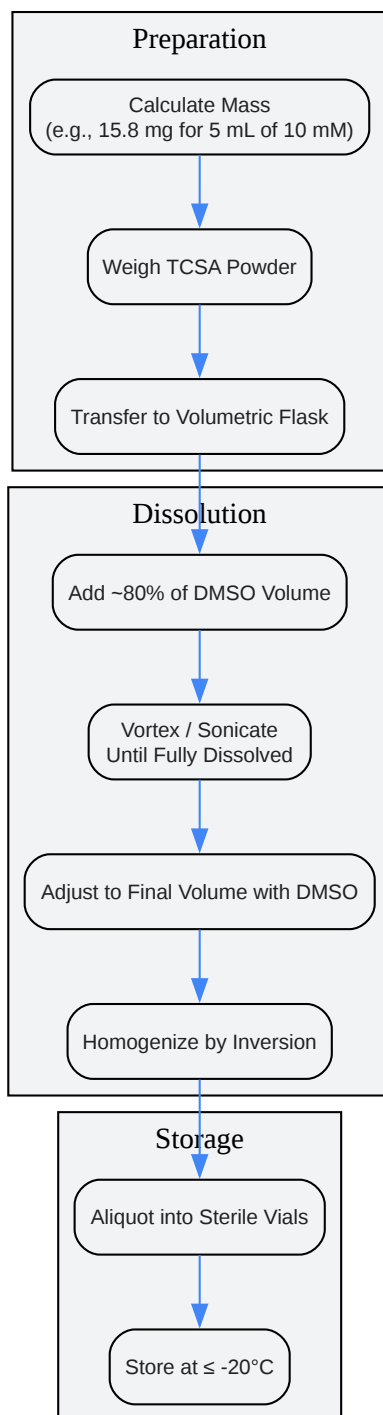
- Desired Volume (V) = 5 mL = 0.005 L
- Formula: Mass (g) = C (mol/L) * V (L) * MW (g/mol)
- Calculation: Mass (g) = 0.010 mol/L * 0.005 L * 316.57 g/mol = 0.0158 g
- Mass required = 15.8 mg

5.2. Step-by-Step Procedure

- Weighing: Carefully weigh out 15.8 mg of TCSA powder on an analytical balance using a clean weighing boat.
- Transfer: Transfer the weighed powder into a clean, dry volumetric flask (e.g., 5 mL).
- Dissolution:
 - Add approximately 3-4 mL of anhydrous DMSO to the volumetric flask containing the TCSA powder.
 - Cap the flask and vortex the mixture vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes. Gentle heating may also be applied if necessary, but avoid high temperatures.[\[2\]](#)
- Final Volume Adjustment: Once the TCSA is completely dissolved, add DMSO to the volumetric flask until the bottom of the meniscus reaches the 5 mL calibration mark.
- Homogenization: Invert the flask several times to ensure the solution is homogeneous.
- Aliquoting and Storage:
 - Dispense the stock solution into small, single-use aliquots (e.g., 20-100 µL) in sterile, labeled cryovials or microcentrifuge tubes.
 - Store the aliquots at $\leq -20^{\circ}\text{C}$ for long-term storage. For short-term storage, 4°C under an inert atmosphere is recommended.[\[2\]](#) Avoid repeated freeze-thaw cycles.

Visualizations

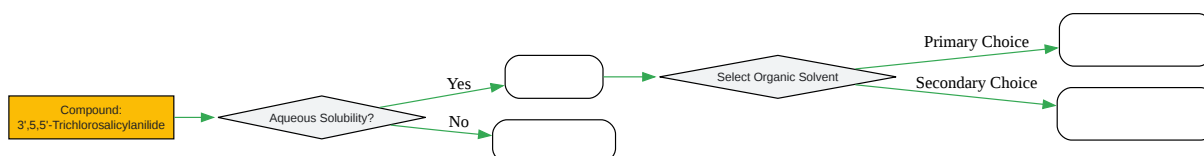
The following diagram illustrates the key steps involved in the preparation of the TCSA stock solution.



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Caption: Workflow for TCSA stock solution preparation.

The choice of solvent is critical for compounds with low aqueous solubility like TCSA. This diagram shows the decision-making process.



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